

3-Chloroquinoxaline-2-carbonitrile: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 3-Chloroquinoxaline-2-carbonitrile

Cat. No.: B11722333

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Introduction

3-Chloroquinoxaline-2-carbonitrile is a heterocyclic organic compound featuring a quinoxaline core substituted with a chloro group at the 3-position and a nitrile group at the 2-position. This molecule serves as a versatile synthetic intermediate in the development of a variety of biologically active compounds. The quinoxaline scaffold itself is a key pharmacophore found in numerous therapeutic agents with a broad spectrum of activities, including anticancer, antimicrobial, and antimalarial properties.[1][2][3] The presence of reactive chloro and nitrile functionalities on the quinoxaline ring system makes **3-Chloroquinoxaline-2-carbonitrile** a valuable building block for medicinal chemistry and materials science.[4] This technical guide provides a detailed overview of the known properties, potential synthetic routes, reactivity, and the biological significance of derivatives of **3-Chloroquinoxaline-2-carbonitrile**.

Chemical and Physical Properties

Specific experimental data for the physical properties of **3-Chloroquinoxaline-2-carbonitrile** are not readily available in the public domain. However, chemical identifiers and computed properties have been compiled and are presented in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₄ CIN ₃	[4]
Molecular Weight	189.6 g/mol	[4]
CAS Number	40254-89-5	[4]
InChI	InChI=1S/C9H4CIN3/c10-9-8(5-11)12-6-3-1-2-4-7(6)13-9/h1-4H	[4]
InChIKey	XZGCIEFNBLTSEN-UHFFFAOYSA-N	[4]
SMILES	<chem>C1C1=C(N=C2C=CC=CC2=N1)C#N</chem>	[5]
Hydrogen Bond Donors	0	[4]
Hydrogen Bond Acceptors	3	[4]
Heavy Atom Count	13	[4]

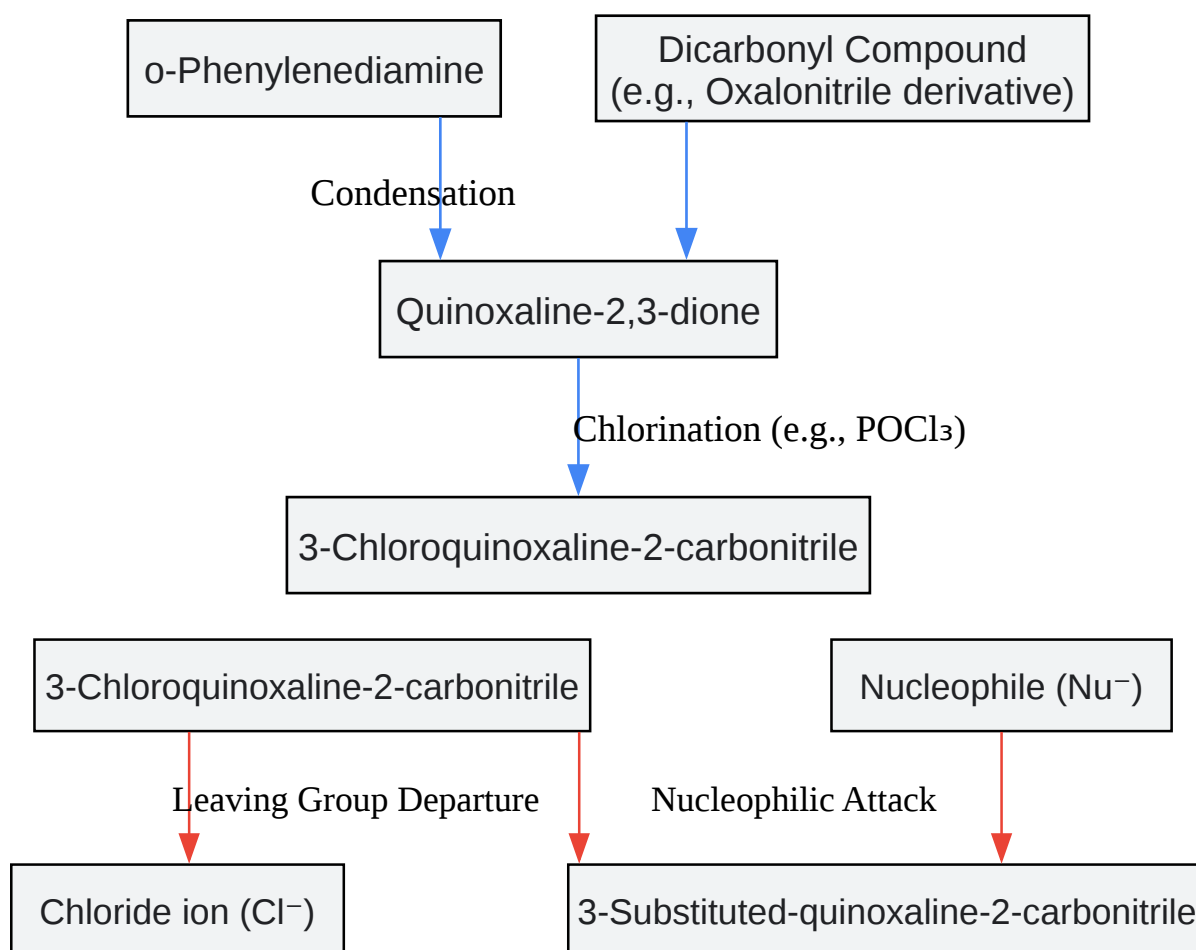
Note: The properties in the table above are based on computational models and information from chemical databases.

While experimental spectral data such as NMR, HPLC, and LC-MS are indicated to be available from some commercial suppliers, the data itself is not publicly accessible.[6]

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **3-Chloroquinoxaline-2-carbonitrile** is not explicitly described in the reviewed literature. However, a plausible synthetic route can be inferred from general methods for the synthesis of quinoxaline derivatives.[7] The most common approach involves the condensation of an o-phenylenediamine with a 1,2-dicarbonyl compound.[8]

A potential synthetic pathway is outlined below:



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- To cite this document: BenchChem. [3-Chloroquinoxaline-2-carbonitrile: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11722333#what-are-the-properties-of-3-chloroquinoxaline-2-carbonitrile]

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